

An In-depth Technical Guide to Allyl D-Glucuronate: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name: *D-Glucuronic acid,2-propen-1-yl ester*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Allyl D-glucuronate is a pivotal intermediate in the chemical synthesis of various biologically significant molecules, most notably 1 β -O-acyl glucuronides.[1][2] Acyl glucuronides are major metabolites of many carboxylic acid-containing drugs, and their synthesis is crucial for drug metabolism studies, toxicology assessments, and the development of new therapeutic agents.[3][4] This technical guide provides a comprehensive overview of the physical and chemical properties of allyl D-glucuronate, detailed experimental protocols for its synthesis, and its application in the preparation of acyl glucuronides.

Core Physical and Chemical Properties

Allyl D-glucuronate is a white to off-white solid.[1] Its chemical structure consists of a D-glucuronic acid core with an allyl group attached via an ester linkage. This structure imparts unique reactivity, making it a valuable building block in organic synthesis.

Table 1: Physical and Chemical Properties of Allyl D-Glucuronate

Property	Value	Source(s)
CAS Number	188717-04-6, 698358-03-1	[1][2][5][6]
Molecular Formula	C ₉ H ₁₄ O ₇	[1][2][5][7]
Molecular Weight	234.20 g/mol	[2][5]
Melting Point	126-128°C	[1][6]
Boiling Point	493°C (Predicted)	[1]
Solubility	Slightly soluble in acetonitrile, methanol, and water.	[5]
Appearance	White to off-white solid.	[1]
Storage Temperature	-86°C, under inert atmosphere.	[1][5]

Table 2: Computed Physicochemical Properties

Property	Value	Source(s)
LogP	-2.64190	[5]
Topological Polar Surface Area	124 Å ²	[8]
Hydrogen Bond Donor Count	4	[8]
Hydrogen Bond Acceptor Count	7	[8]
Rotatable Bond Count	8	[8]

Synthesis of Allyl D-Glucuronate

The synthesis of allyl D-glucuronate is typically achieved through the esterification of D-glucuronic acid with an allyl halide, such as allyl bromide.[5] This reaction provides a means to introduce the versatile allyl protecting group, which can be selectively removed under mild conditions, a critical feature for the subsequent synthesis of complex molecules like acyl glucuronides.[3]

Experimental Protocol: Synthesis of Allyl D-Glucuronate

This protocol is a representative procedure based on literature descriptions.^[5]

Materials:

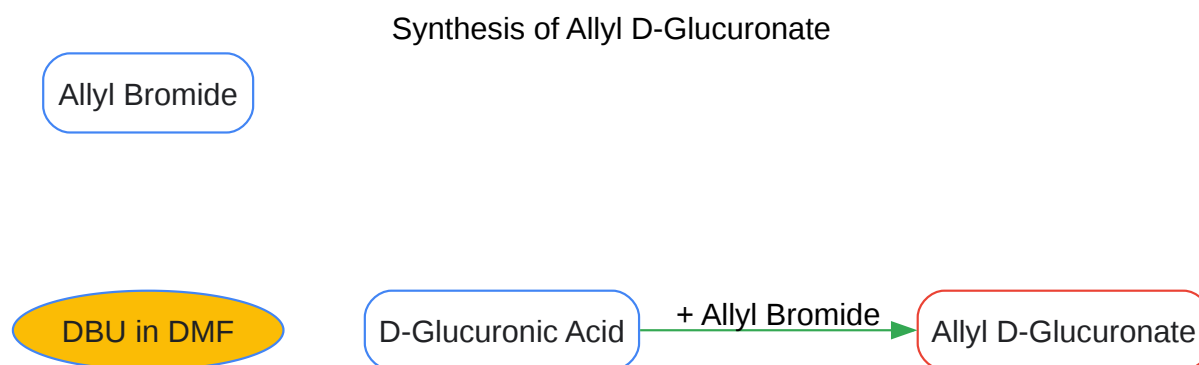
- D-glucuronic acid
- Allyl bromide
- 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU)
- N,N-Dimethylformamide (DMF)
- Ethyl acetate
- Brine solution
- Anhydrous magnesium sulfate
- Silica gel for column chromatography

Procedure:

- Dissolve D-glucuronic acid in anhydrous N,N-dimethylformamide (DMF) in a round-bottom flask under an inert atmosphere (e.g., argon or nitrogen).
- Add 1,8-Diazabicyclo[5.4.0]undec-7-ene (DBU) to the solution and stir at room temperature for approximately 15 minutes.
- Slowly add allyl bromide to the reaction mixture.
- Stir the reaction at room temperature and monitor its progress using thin-layer chromatography (TLC).
- Upon completion, dilute the reaction mixture with ethyl acetate.
- Wash the organic layer sequentially with water and brine solution.

- Dry the organic layer over anhydrous magnesium sulfate and filter.
- Concentrate the filtrate under reduced pressure to obtain the crude product.
- Purify the crude allyl D-glucuronate by silica gel column chromatography.

Diagram: Synthesis of Allyl D-Glucuronate



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Caption: Reaction scheme for the synthesis of allyl D-glucuronate.

Application in the Synthesis of 1 β -O-Acyl Glucuronides

A primary application of allyl D-glucuronate is as a precursor in the efficient synthesis of 1 β -O-acyl glucuronides.[1][2][5] This method offers high yields and excellent β -anomeric selectivity.[3] The allyl group serves as a protective group that can be removed under mild conditions, which is advantageous when dealing with sensitive drug molecules.

Experimental Protocol: Synthesis of a 1 β -O-Acyl Glucuronide

This is a generalized protocol for the acylation of allyl D-glucuronate.[3]

Materials:

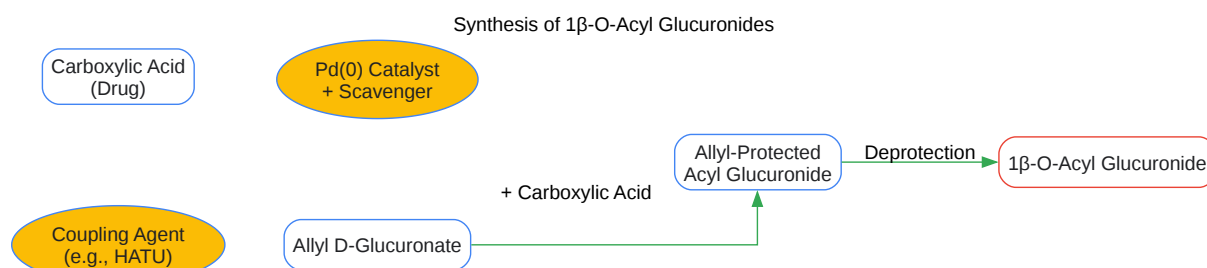
- Allyl D-glucuronate
- Carboxylic acid-containing drug
- Coupling agent (e.g., HATU)
- Base (e.g., N-methylmorpholine)
- Anhydrous acetonitrile
- Palladium catalyst (for deprotection)
- Allyl group scavenger (e.g., dimedone)

Procedure:

- Acylation:
 - Dissolve the carboxylic acid-containing drug, allyl D-glucuronate, and a coupling agent such as HATU in anhydrous acetonitrile.
 - Add a base, for instance, N-methylmorpholine, to the mixture.
 - Stir the reaction at room temperature until completion, as monitored by TLC or HPLC.
 - Work up the reaction mixture by quenching, extraction, and drying the organic phase.
 - Purify the resulting acylated product by column chromatography.
- Deprotection:
 - Dissolve the purified allyl-protected acyl glucuronide in a suitable solvent.
 - Add a palladium(0) catalyst and an allyl group scavenger.
 - Stir the reaction under an inert atmosphere until the deprotection is complete.
 - Filter off the catalyst and concentrate the solution.

- Purify the final 1 β -O-acyl glucuronide product, typically by preparative HPLC.

Diagram: Synthesis of 1 β -O-Acyl Glucuronides



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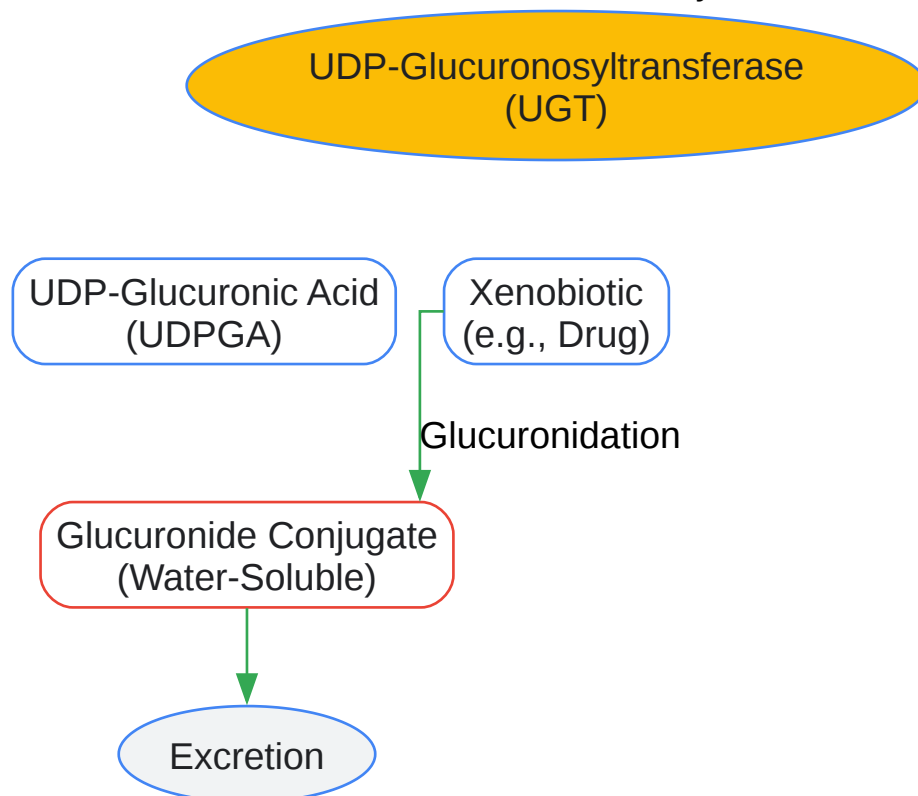
Caption: General workflow for acyl glucuronide synthesis.

Biological Significance of Glucuronidation

Glucuronidation is a major pathway in the metabolism of xenobiotics, including a wide array of drugs.[3] This process, catalyzed by UDP-glucuronosyltransferases (UGTs), increases the water solubility of compounds, facilitating their excretion from the body.[3] The D-glucuronic acid moiety is a key component in this detoxification process.[9] While allyl D-glucuronate itself is a synthetic compound, its derivatives, the acyl glucuronides, are important metabolites that require thorough biological evaluation.[3]

Diagram: The Glucuronidation Pathway

The Glucuronidation Pathway



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Caption: Overview of the in vivo glucuronidation pathway.

Conclusion

Allyl D-glucuronate is an indispensable tool in medicinal chemistry and drug development. Its well-defined physical and chemical properties, coupled with straightforward synthetic protocols, make it a valuable precursor for the synthesis of acyl glucuronide metabolites. A thorough understanding of its chemistry and applications is essential for researchers working on the metabolism and disposition of carboxylic acid-containing drugs. The methodologies and data presented in this guide offer a solid foundation for the synthesis and utilization of this important chemical entity.

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